

Summary of Apparent Molar Expansibility Data for Raltegravir Potassium

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Compound Focus: Raltegravir Potassium

CAS No.: 871038-72-1

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The table below summarizes the key quantitative data for the limiting apparent molar expansibility ((E_{ϕ}^0)) of **Raltegravir Potassium** in different aqueous solutions, as reported in a 2025 study [1].

Solution	Temperature (K)	Limiting Apparent Molar Expansibility, (E_{ϕ}^0) ($\times 10^{-4} \text{ m}^3 \text{ mol}^{-1} \text{ K}^{-1}$)
Water	288.15 - 318.15	0.15 \pm 0.04
Aqueous Potassium Chloride (KCl)	288.15 - 318.15	0.31 \pm 0.04
Aqueous α -Lactose	288.15 - 318.15	0.27 \pm 0.04

Experimental Insights and Protocol

The data in the table above was derived from a detailed experimental study. Here is a summary of the methodology and the key interaction insights from the research [1].

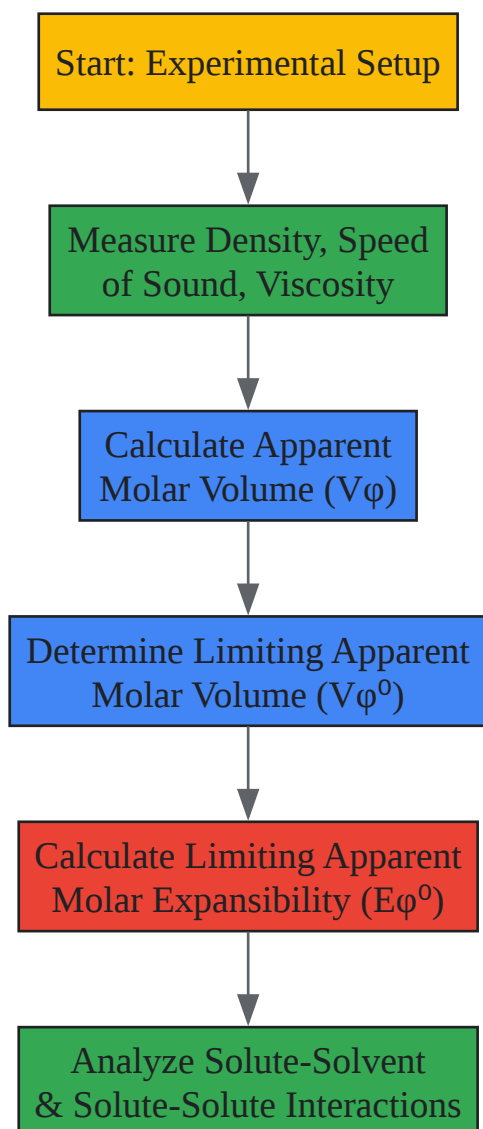
- Experimental Protocol:** The study measured densities, speed of sound, and viscosities of **Raltegravir potassium** in water, aqueous KCl, and aqueous α -Lactose. The measurements were taken at temperatures ranging from **288.15 K to 318.15 K** at atmospheric pressure, over a drug concentration range of **0.02 to 0.1 mol \cdot kg $^{-1}$** . The limiting apparent molar expansibility ((E_{ϕ}^0))

was calculated from the temperature dependence of the limiting apparent molar volume (V_{ϕ}^0) [1].

- **Interaction Characteristics:** The positive values of (E_{ϕ}^0) across all systems indicate the presence of **predominantly solute-solvent interactions**. The higher expansibility in solutions containing KCl or α -Lactose, compared to pure water, suggests that these co-solutes enhance the interaction of **Raltegravir potassium** with water, potentially through **ion-dipole and hydrophilic interactions**. This implies that **Raltegravir potassium** acts as a **structure-breaking species** in these aqueous solutions [1].

Experimental and Data Analysis Workflow

The following diagram outlines the key experimental and computational workflow used in the study to determine the thermodynamic properties, including the limiting apparent molar expansibility.



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Context and Significance of Raltegravir Potassium

To fully appreciate the physico-chemical data, it is helpful to understand the drug's background.

- **Mechanism of Action:** Raltegravir is a pioneering **HIV-1 integrase inhibitor**. It works by blocking the strand transfer step of the viral integrase enzyme, thereby preventing the integration of viral DNA into the host genome and stopping viral replication [2] [3].
- **Drug Form and Market:** The **potassium salt** of Raltegravir is the active pharmaceutical ingredient (API) used in formulations. The global market for this API is significant, driven by the ongoing need for effective antiretroviral therapies [4].

- **Ongoing Research:** The study of its interaction characteristics in solution, as detailed above, provides a foundation for further pharmaceutical development, including the design of **novel analogs** with potentially enhanced efficacy and the exploration of **drug repurposing** opportunities for conditions like inflammation and cancer [5] [6].

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